

## Technical Support Center: DM-Nofd

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### Compound of Interest

Compound Name: *DM-Nofd*

Cat. No.: *B607159*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **DM-Nofd**.

## Frequently Asked Questions (FAQs)

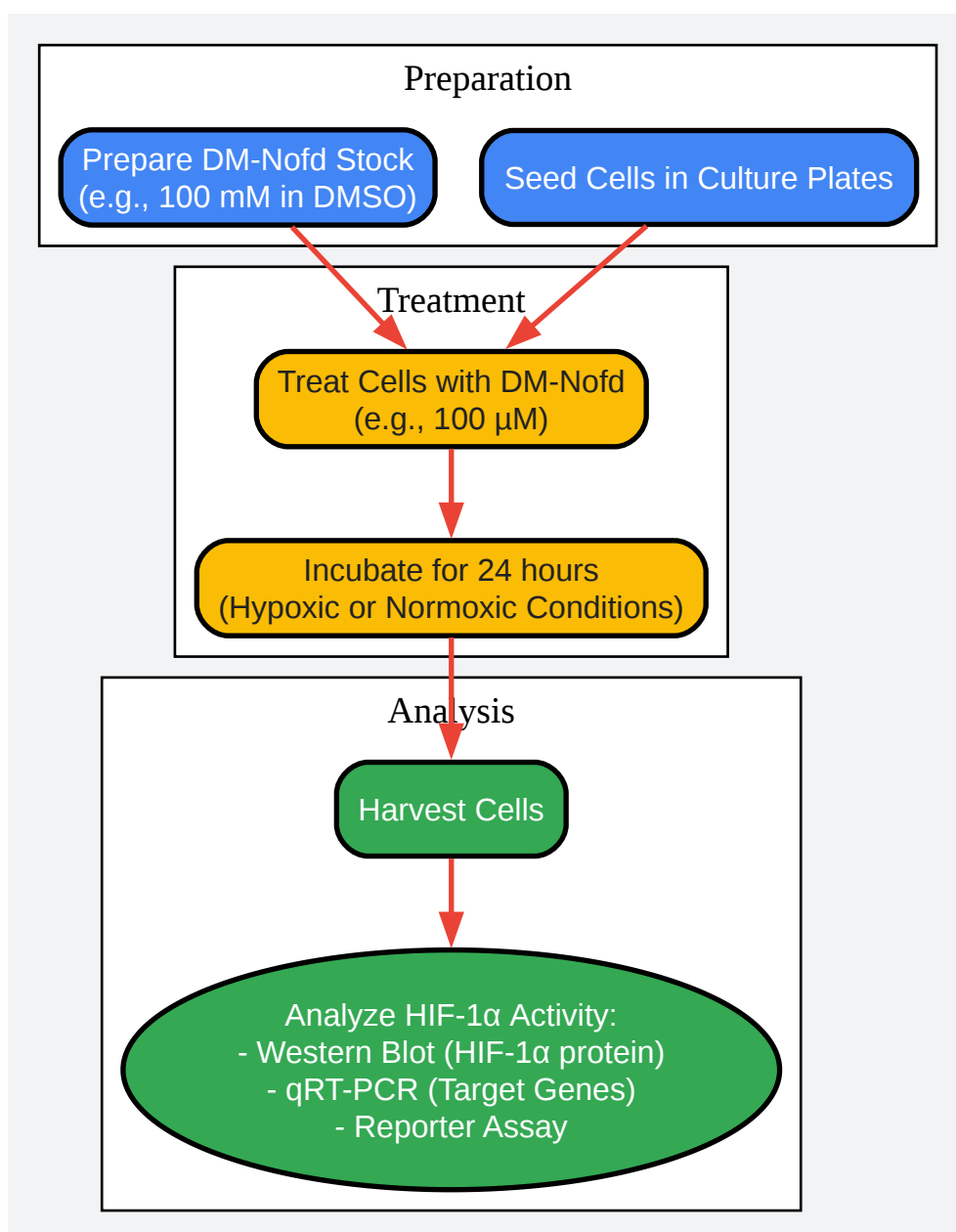
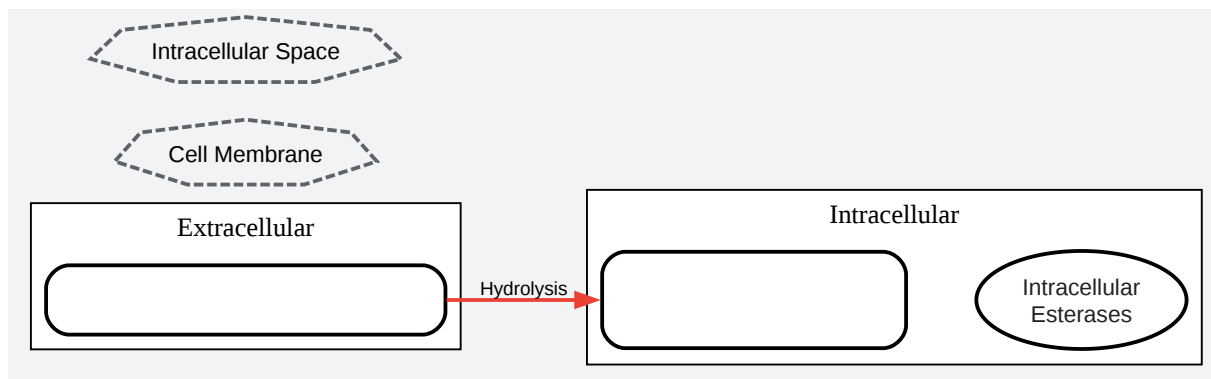
Q1: What is **DM-Nofd** and what is its primary mechanism of action?

**DM-Nofd** is the dimethyl ester prodrug of N-oxalyl-D-phenylalanine (NOFD).<sup>[1][2]</sup> As a cell-permeable compound, its primary function is to efficiently deliver NOFD into the cell.<sup>[3][4][5]</sup> Once inside the cell, **DM-Nofd** is hydrolyzed by intracellular esterases to release the active compound, NOFD. NOFD is a potent and selective inhibitor of the asparaginyl hydroxylase FIH (factor-inhibiting HIF).<sup>[1][6]</sup>

The FIH enzyme is a negative regulator of the Hypoxia-Inducible Factor (HIF) pathway. By inhibiting FIH, NOFD prevents the hydroxylation of asparagine residues on HIF-1 $\alpha$ , leading to the stabilization and increased transcriptional activity of HIF-1 $\alpha$ .<sup>[7][8]</sup> This ultimately results in the upregulation of hypoxia-responsive genes.

Q2: What is the expected degradation pathway of **DM-Nofd** in a cellular context?

The primary "degradation" or biotransformation pathway of **DM-Nofd** within a cell is its conversion into the active inhibitor, NOFD. This process is a hydrolysis reaction catalyzed by intracellular esterases, which cleave the two methyl ester groups.



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## References

- 1. Structure-guided optimisation of N -hydroxythiazole-derived inhibitors of factor inhibiting hypoxia-inducible factor- $\alpha$  - Chemical Science (RSC Publishing) DOI:10.1039/D3SC04253G [pubs.rsc.org]
- 2. DM-NOFD | FIH inhibitor | Probechem Biochemicals [probechem.com]
- 3. abmole.com [abmole.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. scientificlabs.ie [scientificlabs.ie]
- 6. DM-NOFD | inhibitor/agonist | CAS 865488-53-5 | Buy DM-NOFD from Supplier InvivoChem [invivochem.com]
- 7. Radioprotective Activity and Preliminary Mechanisms of N-oxalyl-d-phenylalanine (NOFD) In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Nitric Oxide Impairs Normoxic Degradation of HIF-1 $\alpha$  by Inhibition of Prolyl Hydroxylases - PMC [pmc.ncbi.nlm.nih.gov]
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